

WAM2layers: An In-depth Technical Guide to Atmospheric Moisture Transport Modeling

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For Researchers, Scientists, and Climate Analysts

This technical guide provides a comprehensive overview of the **WAM2layers** model, a powerful open-source tool for atmospheric moisture transport analysis. This document delves into the core principles, experimental workflows, and technical specifications of the model, offering a detailed resource for researchers and scientists in atmospheric science, hydrology, and related fields. The content is structured to provide clarity on the model's application, from data input to the interpretation of results.

Core Principles of the WAM2layers Model

The Water Accounting Model - 2 layers (**WAM2layers**) is an Eulerian atmospheric moisture tracking model designed to understand the movement of water vapor through the atmosphere. [1][2][3] It operates on gridded atmospheric datasets, such as reanalysis data or climate model output, to trace the origin and fate of atmospheric moisture. [1][2][3] The fundamental principle behind **WAM2layers** is the conservation of moisture, where the model balances the moisture entering, leaving, and stored within each grid cell.

The model simplifies the complex vertical structure of the atmosphere into two distinct layers, a crucial feature that significantly improves computational efficiency compared to multi-layer models. [2] This two-layer approach was adopted to overcome the limitations of the original single-layer model, particularly in scenarios with strong directional wind shear. [2][3]

WAM2layers can be operated in two primary modes:

- Forward Tracking: This mode tracks where evaporated moisture from a specific source region subsequently precipitates.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Backward Tracking: This mode determines the evaporative sources of precipitation that falls over a defined sink region.[\[1\]](#)[\[4\]](#)[\[5\]](#)

The latest major release, **WAM2layers** v3, represents a complete rewrite of the original model, incorporating performance optimizations to handle the increasing resolution of modern atmospheric datasets and to enhance user-friendliness and software sustainability.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Governing Equations

The core of the **WAM2layers** model is a set of prognostic equations that describe the budget of both total and "tagged" moisture within each grid cell for both the upper and lower atmospheric layers. Tagged moisture refers to the water vapor originating from or destined for a specific region of interest. The fundamental equation for the change in tagged moisture over time in a grid cell is a function of horizontal and vertical fluxes, as well as sources (evaporation) and sinks (precipitation).

Data Requirements and Model Specifications

The accuracy and resolution of the **WAM2layers** model's output are intrinsically linked to the quality of the input data. The model is designed to be flexible with different gridded atmospheric datasets, with a primary focus on the ERA5 reanalysis dataset in its latest version.[\[1\]](#)

Input Data Specifications

The following table summarizes the typical input data required for a **WAM2layers** experiment, with a focus on ERA5 data.

Parameter	Description	Typical Spatial Resolution (ERA5)	Temporal Resolution (ERA5)	Data Level
U-wind component (u)	Zonal (east-west) component of wind velocity.	0.25° x 0.25°	Hourly	Pressure or Model Levels
V-wind component (v)	Meridional (north-south) component of wind velocity.	0.25° x 0.25°	Hourly	Pressure or Model Levels
Specific humidity (q)	The mass of water vapor per unit mass of moist air.	0.25° x 0.25°	Hourly	Pressure or Model Levels
Surface pressure (ps)	Atmospheric pressure at the surface of the Earth.	0.25° x 0.25°	Hourly	Surface Level
Evaporation (e)	The flux of water vapor from the Earth's surface to the atmosphere.	0.25° x 0.25°	Hourly	Surface Level
Precipitation (p)	The flux of water (in liquid or solid form) from the atmosphere to the Earth's surface.	0.25° x 0.25°	Hourly	Surface Level
Total column water vapor	The total amount of water vapor in a column of air from the surface	0.25° x 0.25°	Hourly	Single Level

to the top of the
atmosphere.

Note: While ERA5 is the primary focus for **WAM2layers** v3, other datasets like ERA-Interim and MERRA2 have been used with previous versions.[\[6\]](#)

Model Configuration and Assumptions

The configuration of a **WAM2layers** experiment involves defining a set of parameters that govern the simulation. The key assumptions of the model are outlined in the table below.

Parameter/Assumption	Description	Rationale
Two-layer vertical structure	The atmosphere is divided into an upper and a lower layer.	Balances computational efficiency with the need to represent vertical wind shear. [2]
Eulerian framework	The model calculates fluxes of moisture through fixed grid cells.	Computationally efficient for tracking moisture over large areas and long periods.
Well-mixed atmosphere	Within each grid cell, tagged and untagged moisture are assumed to be perfectly mixed.	A simplifying assumption necessary for the Eulerian approach.
Offline model	WAM2layers uses pre-existing atmospheric data and does not dynamically interact with a climate model.	Allows for rapid analysis of different scenarios and time periods without the need for computationally expensive climate model runs.
Neglect of liquid and ice water	The model primarily tracks water in its vapor phase.	Simplifies the physics and reduces data requirements, though this can be a source of error.

Experimental Protocols

The execution of a **WAM2**layers experiment follows a structured, two-step process: preprocessing and tracking.^{[1][3]} This workflow is consistent for both forward and backward tracking experiments.

Preprocessing Protocol

The preprocessing step is designed to prepare the input atmospheric data for the tracking algorithm. This involves collapsing the multi-level atmospheric data into the two-layer vertical grid of the model and calculating the necessary fluxes.

- **Data Acquisition:** Obtain the required atmospheric data (see Table 1) for the desired temporal and spatial domain from a data repository such as the Copernicus Climate Data Store for ERA5.^[7]
- **Vertical Integration:** Vertically integrate the high-resolution atmospheric data (e.g., wind components and specific humidity on multiple pressure or model levels) into the two model layers.
- **Flux Calculation:** Calculate the horizontal moisture fluxes for each of the two layers and the vertical flux between them.
- **Output Generation:** Store the preprocessed data, which includes the moisture content of each layer and the fluxes between grid cells, in a format ready for the tracking step.

Tracking Protocol

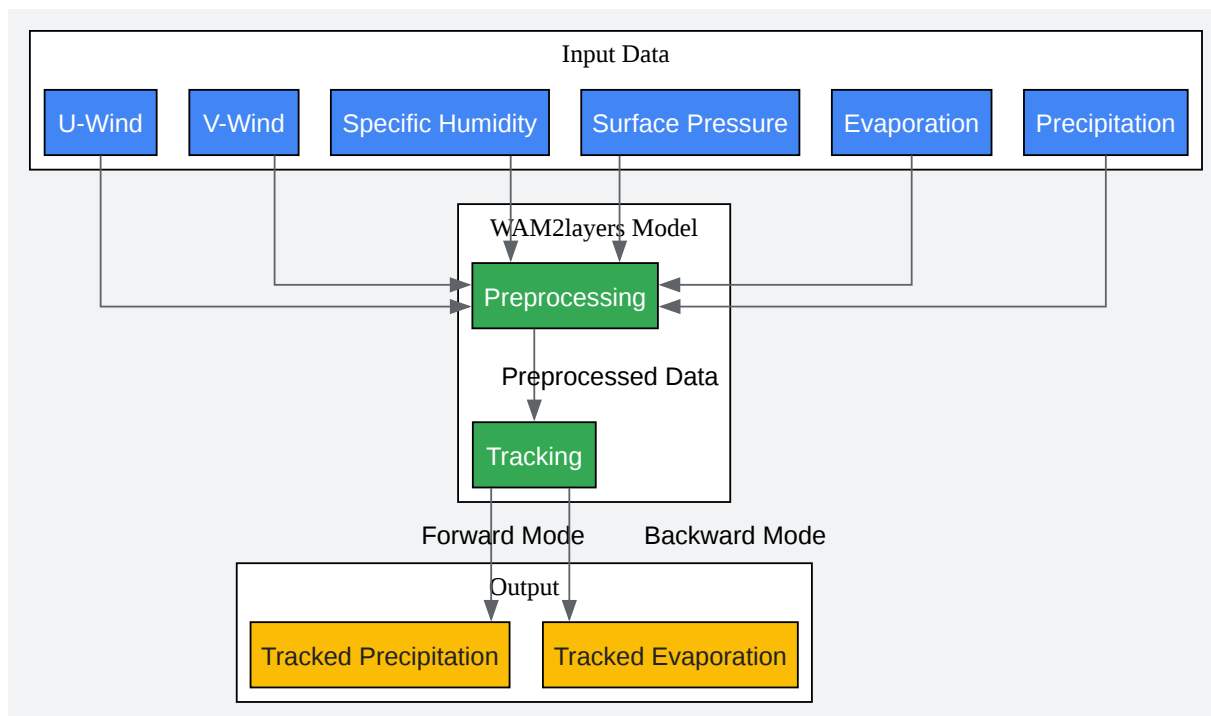
The tracking step utilizes the preprocessed data to trace the movement of tagged moisture through the atmosphere over time.

- **Configuration:** Define the parameters of the tracking experiment in a configuration file. This includes:
 - **Tracking direction:** Forward or backward.
 - **Tagging region:** The geographical area of interest for the source (forward) or sink (backward) of moisture.
 - **Time period:** The start and end dates for the tracking simulation.

- Input data path: The location of the preprocessed data.
- Output data path: The directory where the tracking results will be saved.
- Model Execution: Run the **WAM2layers** tracking script, which iteratively calculates the movement of tagged moisture from one time step to the next based on the preprocessed fluxes.
- Output Analysis: The model outputs gridded data that quantifies the amount of tracked moisture that precipitates (forward) or evaporates (backward) in each grid cell. This data can then be visualized and analyzed to identify moisture pathways and source-sink relationships.

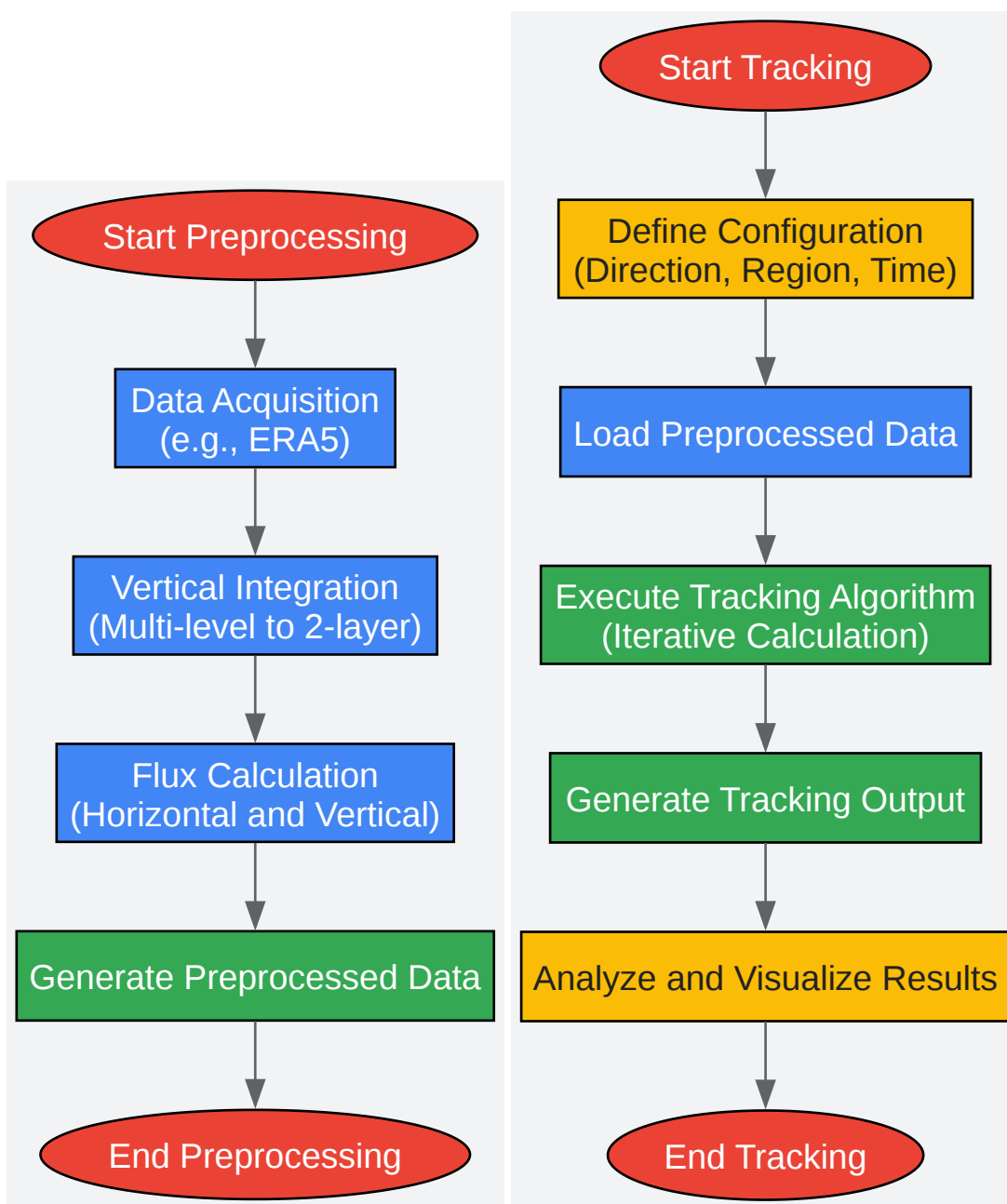
Visualization of Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the key workflows and logical relationships within the **WAM2layers** model.



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Core logical flow of the **WAM2layers** model.



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